

4-Methylbenzenesulfonohydrazide safety data sheet and handling

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Compound of Interest

Compound Name: 4-Methylbenzenesulfonohydrazide

Cat. No.: B056588

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An In-depth Technical Guide to **4-Methylbenzenesulfonohydrazide**: Safety, Handling, and Experimental Protocols

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data, handling procedures, and detailed experimental protocols for **4-Methylbenzenesulfonohydrazide** (also known as p-Toluenesulfonylhydrazide, TsNNH₂, or TSH). The information is intended to ensure its safe and effective use in research and development environments.

Chemical and Physical Properties

4-Methylbenzenesulfonohydrazide is a white to off-white crystalline powder.^[1] It is a versatile reagent in organic synthesis, primarily used for the preparation of tosylhydrazones and as a source of diimide.^{[2][3]}

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₁₀ N ₂ O ₂ S	[4]
Molecular Weight	186.23 g/mol	[4]
Melting Point	103-108 °C (lit.)	[4]
Boiling Point	340.5 ± 35.0 °C at 760 mmHg	[4]
Density	1.3 ± 0.1 g/cm ³	[4]
Flash Point	159.7 ± 25.9 °C	[4]
Water Solubility	5 g/L (at 15 °C)	[2]
pKa	9.39 ± 0.10 (Predicted)	[2]
LogP	0.32	[4]
Appearance	White to off-white crystalline powder	[1]

Safety and Hazard Information

4-Methylbenzenesulfonohydrazide is classified as a hazardous substance and requires careful handling. It is toxic if swallowed, can cause serious eye irritation, and poses a fire and explosion risk upon heating, especially under confinement.[5][6][7]

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Self-reactive substances and mixtures	Type C	H242: Heating may cause a fire.
Acute toxicity, Oral	3	H301: Toxic if swallowed.
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation.
Hazardous to the aquatic environment, long-term	2	H411: Toxic to aquatic life with long lasting effects.

Source:[5][6]

Toxicological Data

Test Type	Route of Exposure	Species	Dose/Duration	Toxic Effects	Reference(s)
LD50	Intraperitoneal	Mouse	1200 mg/kg	Details not reported other than lethal dose value.	[4]

Thermal Decomposition Hazards

Studies using differential scanning calorimetry have shown that the thermal decomposition of pure **4-Methylbenzenesulfonohydrazide** can be vigorous, releasing significant heat and gaseous products, which poses an explosion risk.[8]

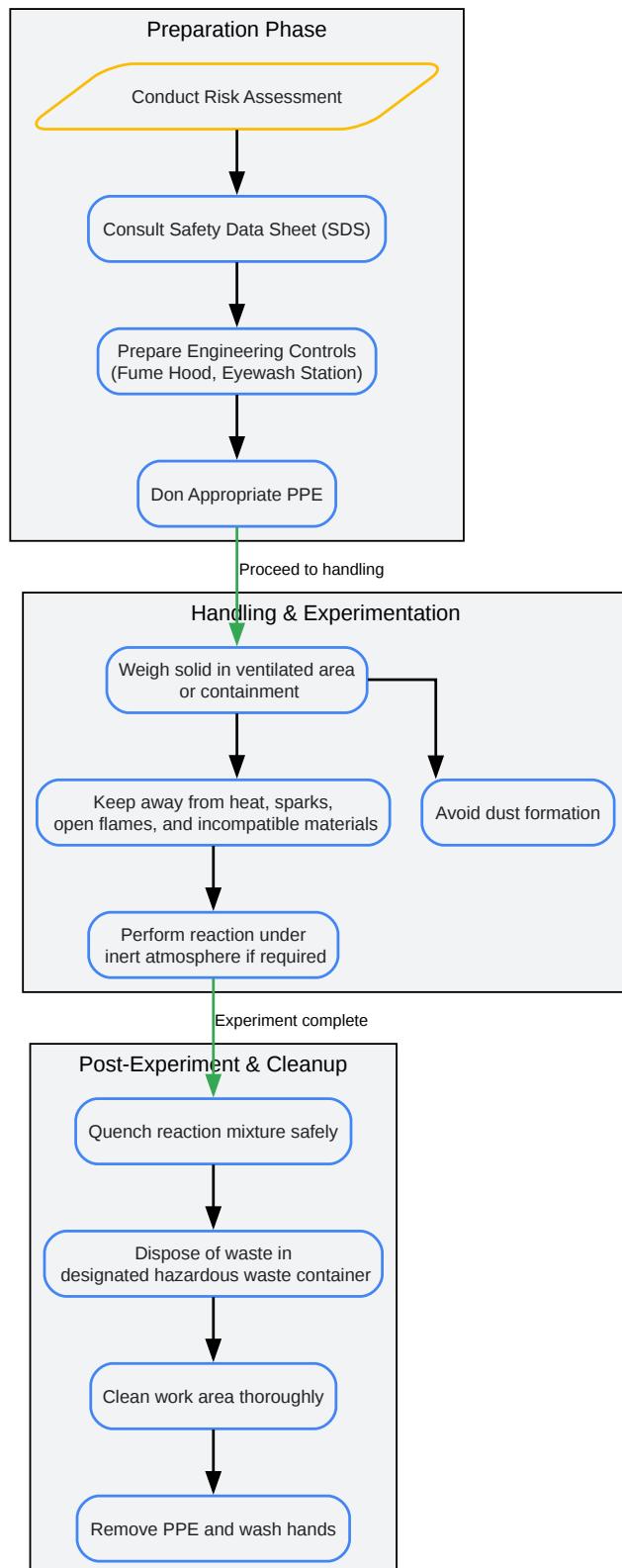
Parameter	Value
Apparent Activation Energy	173.39 kJ mol ⁻¹
TD24 (Temperature for 24-hour TMRad)	46.8 °C
TD8 (Temperature for 8-hour TMRad)	56 °C
Primary Gaseous Decomposition Products	Nitrogen, Water
Other Decomposition Products	Aryl disulphides, Sulphide sulphonates

TMRad (Time to Maximum Rate under adiabatic conditions) indicates the time required for a runaway reaction. Source:[8]

Handling, Storage, and Personal Protective Equipment (PPE)

Safe Handling Workflow

The following diagram outlines the general workflow for safely handling **4-Methylbenzenesulfonohydrazide** in a laboratory setting.



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Caption: General workflow for safe handling of **4-Methylbenzenesulfonohydrazide**.

Storage Requirements

- General Storage: Store in a tightly-closed container in a cool, dry, and well-ventilated area.[5]
- Temperature: For long-term stability, store in a freezer under -20°C.[2]
- Atmosphere: Keep under an inert atmosphere as the material can be moisture and light sensitive.[2]
- Incompatibilities: Store away from incompatible substances such as acids, bases, strong oxidizing agents, finely powdered metals, and other combustible materials.[5][6] Keep away from all sources of ignition.[5]

Personal Protective Equipment (PPE)

A risk assessment should guide the selection of PPE. The following are general recommendations:

- Eye/Face Protection: Wear chemical safety goggles or glasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6] A face shield may be necessary where splash potential exists.[9]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure. A lab coat is standard, and chemical-resistant aprons or coveralls should be used for larger quantities or splash risks.[6]
- Respiratory Protection: Use only with adequate ventilation, typically a chemical fume hood. [6] If a fume hood is not available or if dust/aerosols are generated, a NIOSH/MSHA or European Standard EN 149 approved respirator is required.[6]

Emergency and First-Aid Procedures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[5]

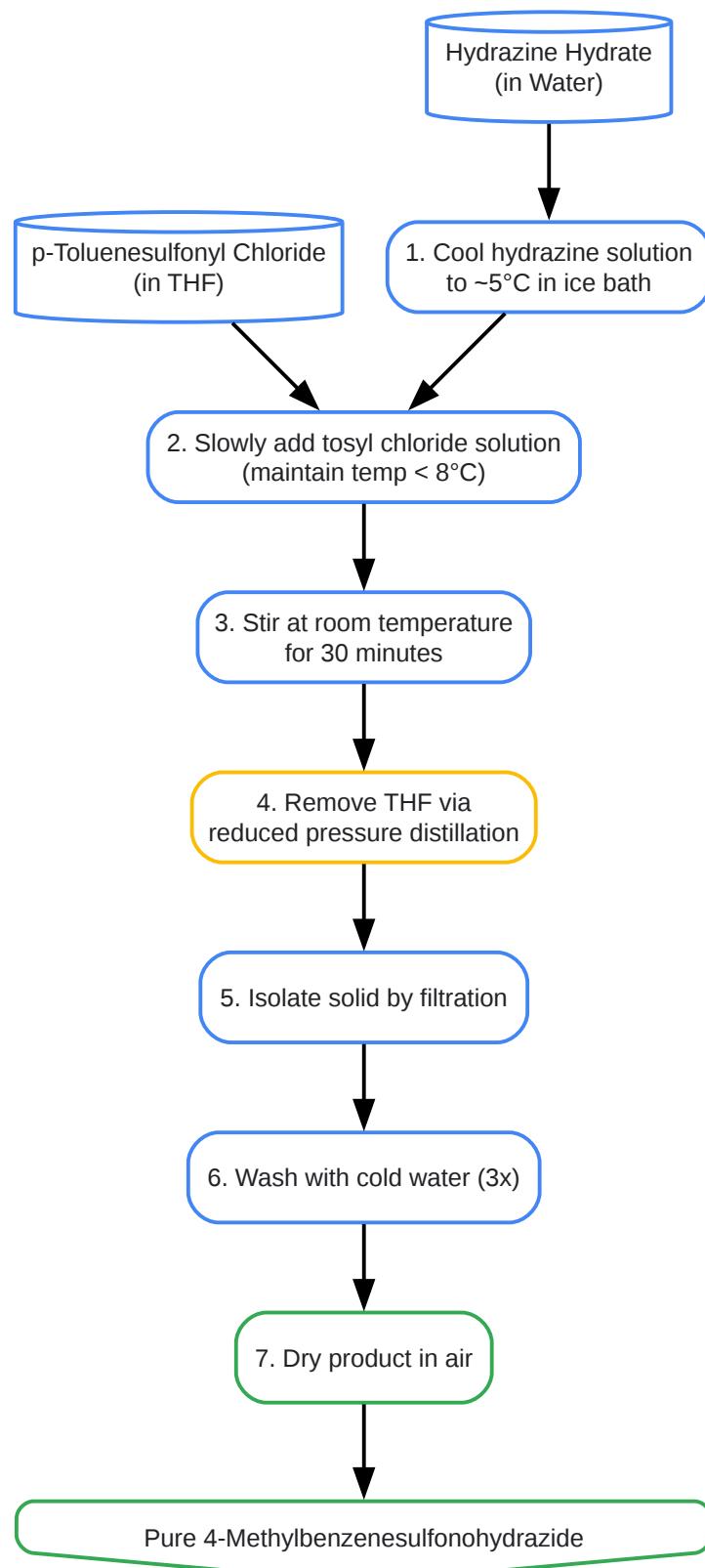
- Skin Contact: Immediately flush skin with plenty of running water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[5][6]
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, rinse mouth and give 2-4 cupfuls of milk or water. Immediately call a poison center or doctor.[6]

Experimental Protocols and Workflows

4-Methylbenzenesulfonohydrazide is a cornerstone reagent in several important organic transformations.

Synthesis of 4-Methylbenzenesulfonohydrazide

The compound is typically prepared by the reaction of p-toluenesulfonyl chloride with hydrazine hydrate.[1]



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Caption: Workflow for the synthesis of **4-Methylbenzenesulfonohydrazide**.

Detailed Protocol:

- A solution of water (300 mL) and hydrazine hydrate (12.5 g, 0.25 mol) is prepared and cooled to approximately 5°C in an ice-water bath.[1]
- A solution of p-toluenesulfonyl chloride (5.54 g, 0.025 mol) in tetrahydrofuran (THF, 50 mL) is added slowly to the stirred hydrazine solution. The reaction temperature must be maintained below 8°C during the addition.[1]
- After the addition is complete, the reaction mixture is stirred at room temperature for an additional 30 minutes.[1]
- The THF is subsequently removed by distillation under reduced pressure.[1]
- The resulting white solid product is isolated by filtration and washed three times with cold water (15 mL each).[1]
- The final product is dried in the air overnight to yield pure p-toluenesulfonyl hydrazide (expected yield: ~89%).[1]

Preparation of a Tosylhydrazone (e.g., Benzaldehyde Tosylhydrazone)

A primary use of **4-methylbenzenesulfonohydrazide** is its condensation with aldehydes and ketones to form tosylhydrazones, which are key intermediates in reactions like the Shapiro and Wolff-Kishner reductions.[10]

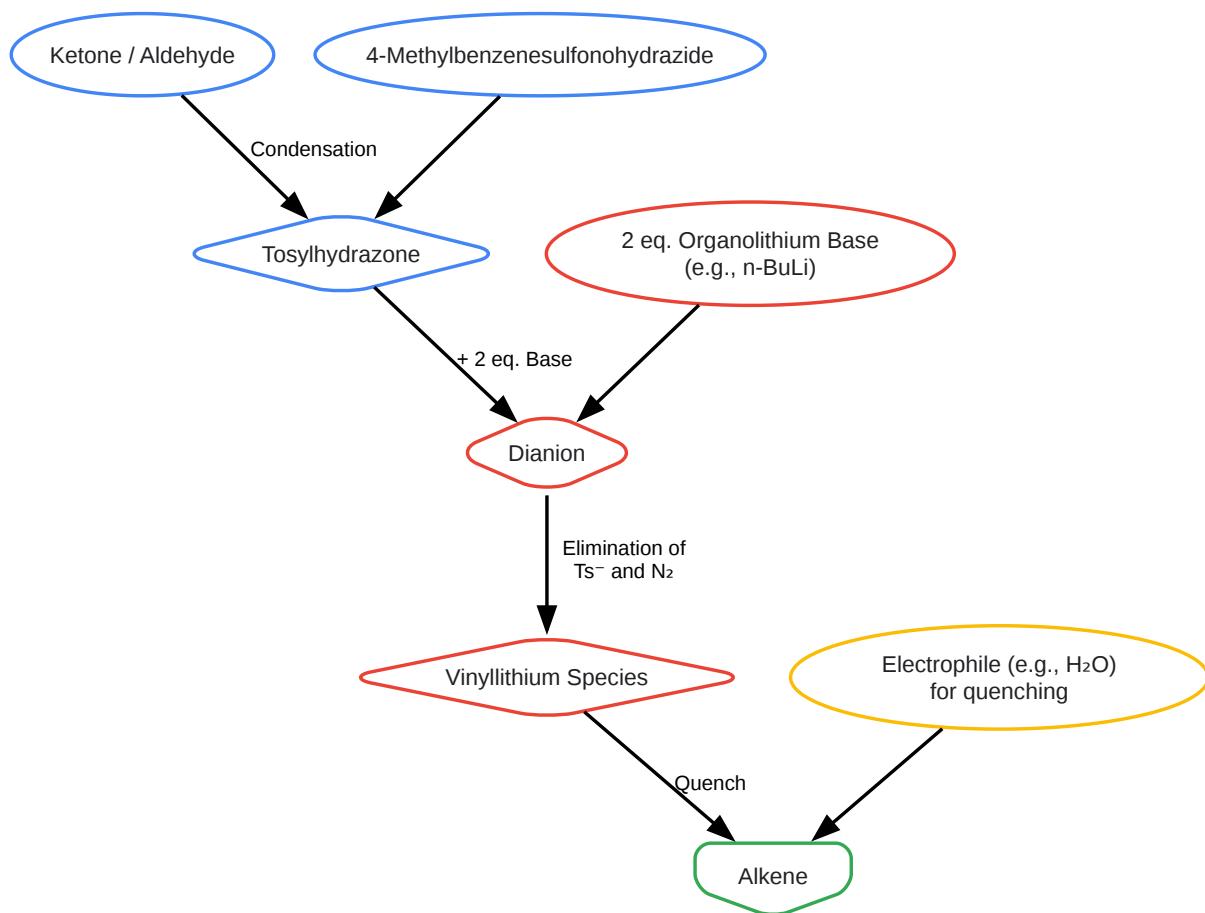
Detailed Protocol:

- In a 125-mL Erlenmeyer flask, add **4-methylbenzenesulfonohydrazide** (14.6 g, 0.078 mol) and absolute methanol (25 mL).[10]
- Swirl the resulting slurry and rapidly add freshly distilled benzaldehyde (7.50 g, 0.071 mol). A mild exothermic reaction will occur, and the solid will dissolve.[10]
- Within a few minutes, the product, benzaldehyde tosylhydrazone, will begin to crystallize.[10]

- After 15 minutes, cool the mixture in an ice bath to maximize crystallization.[10]
- Collect the product on a Büchner funnel, wash it with a small volume of cold methanol, and dry it under vacuum. The expected yield is 87–93%. [10]

Use in Alkene Synthesis (Shapiro Reaction)

The Shapiro reaction converts ketones and aldehydes to alkenes via the base-induced decomposition of their tosylhydrazone derivatives. It requires two equivalents of a strong organolithium base.[4][6]



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